

# Application of Nigrosine in Industrial Ink Formulations for Scientific Marking

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## Compound of Interest

Compound Name: Solvent black 5

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Introduction

Nigrosine, a family of black synthetic dyes, is a versatile and cost-effective colorant with significant applications in industrial ink formulations. Its deep black color, good stability, and compatibility with a range of solvents make it an ideal candidate for inks used in scientific marking. This document provides detailed application notes and experimental protocols for the use of Nigrosine in formulating and evaluating inks for marking laboratory equipment, sample containers, and other scientific apparatus.

Nigrosine is available in both water-soluble (Acid Black 2) and solvent-soluble (**Solvent Black 5** and 7) forms, allowing for flexible ink formulations tailored to specific substrate requirements and environmental conditions within a laboratory setting.<sup>[1]</sup> Proper formulation and rigorous testing are crucial to ensure the legibility, durability, and non-contaminating nature of these markings in a research environment.

## Key Properties of Nigrosine for Scientific Marking Inks

The utility of Nigrosine in scientific marking inks stems from a combination of its inherent properties. These properties, when optimized through careful formulation, lead to robust and

reliable markings essential for sample tracking and data integrity.

Property	Description	Relevance to Scientific Marking
Color Strength	Nigrosine provides a high tinting strength, resulting in deep, high-contrast black markings.	Ensures clear and legible identification of samples and equipment, minimizing reading errors.
Solubility	Available in water-soluble (sulfonated) and solvent-soluble forms, compatible with a variety of alcohols, glycols, and aromatic solvents. <a href="#">[2]</a> <a href="#">[3]</a>	Allows for the formulation of inks suitable for a wide range of substrates, from glass to various plastics, and for different printing/marketing technologies.
Lightfastness	Nigrosine-based inks can be formulated to exhibit good resistance to fading upon exposure to light.	Important for long-term sample storage and experiments conducted under ambient or artificial lighting, preventing loss of identification over time.
Stability	Formulations can be developed to be stable over time, with minimal changes in viscosity or pigment settling. <a href="#">[4]</a>	Ensures consistent ink performance and reliable marking, reducing the need for frequent ink replacement and preventing clogging of marking instruments.
Adhesion	With the appropriate binder and solvent system, Nigrosine inks can achieve excellent adhesion to a variety of scientific-grade surfaces, including glass, polypropylene, and polycarbonate.	Prevents markings from being accidentally removed during handling, storage, or experimental procedures.
Resistance	Can be formulated to resist water, common laboratory solvents, and mild chemical reagents.	Crucial for maintaining the integrity of markings when exposed to spills, cleaning procedures, or the

experimental environment  
itself.

## Ink Formulation Guidelines

The formulation of a Nigrosine-based ink for scientific marking requires a careful balance of the dye, a binder, a solvent system, and potentially other additives to achieve the desired performance characteristics. The choice between water-soluble (Acid Black 2) and solvent-soluble (**Solvent Black 5** or 7) Nigrosine is a primary consideration.

### Water-Based Nigrosine Ink Formulation (Acid Black 2)

Water-based inks are often preferred for their low odor, reduced flammability, and easier cleanup. They are particularly suitable for marking porous and some non-porous surfaces.

Example Formulation:

Component	Function	Weight Percentage (wt%)
Nigrosine (Acid Black 2)	Colorant	5 - 15%
Acrylic Emulsion Resin	Binder (for adhesion and film formation)	10 - 25%
Propylene Glycol	Co-solvent (controls drying time, improves flow)	5 - 15%
Deionized Water	Primary Solvent	45 - 75%
Surfactant	Wetting agent (improves substrate wetting)	0.1 - 1%
Defoamer	Prevents foam formation during mixing and application	0.1 - 0.5%

### Solvent-Based Nigrosine Ink Formulation (Solvent Black 5/7)

Solvent-based inks typically offer faster drying times and superior adhesion to non-porous and challenging surfaces like plastics and metals.

Example Formulation:

Component	Function	Weight Percentage (wt%)
Nigrosine (Solvent Black 5 or 7)	Colorant	10 - 20%
Shellac or Synthetic Resin (e.g., acrylic, vinyl)	Binder (provides adhesion and durability)	15 - 30%
Ethanol or Isopropanol	Primary Solvent (fast evaporation)	40 - 60%
Glycol Ether (e.g., Propylene Glycol Methyl Ether)	Co-solvent (improves flow and adhesion)	5 - 15%
Plasticizer (e.g., Dibutyl Phthalate)	Improves flexibility of the dried ink film	1 - 5%

## Experimental Protocols

Rigorous testing of ink formulations is essential to ensure their suitability for scientific marking applications. The following protocols are based on industry standards and can be adapted for laboratory-scale evaluation.

### Lightfastness Testing (Adapted from the Blue Wool Scale Method)

Objective: To assess the resistance of the ink marking to fading when exposed to light.

Materials:

- Nigrosine-based ink formulation
- Substrate for marking (e.g., glass slide, polypropylene tube)

- Blue Wool Standard test card (ISO 105-B01)[5]
- Light source (Xenon arc lamp or controlled natural light exposure)
- Opaque cover

#### Procedure:

- Apply a uniform marking of the Nigrosine ink onto the chosen substrate.
- Allow the ink to dry completely according to the formulation's specifications.
- Partially cover the marking and a section of the Blue Wool Standard test card with an opaque material.
- Expose the assembly to the light source.
- Periodically inspect the fading of the ink marking in comparison to the fading of the different strips on the Blue Wool card.
- The lightfastness rating is the number of the Blue Wool strip that shows a similar degree of fading as the ink marking.[6][7][8]

#### Data Presentation:

Ink Formulation	Substrate	Blue Wool Scale Rating (1-8)	Observations
Water-Based Nigrosine Ink	Glass	Substrate/Formulation Dependent	e.g., Slight fading observed at a similar rate to strip 6.
Solvent-Based Nigrosine Ink	Polypropylene	Substrate/Formulation Dependent	e.g., Minimal fading, comparable to strip 7.

## Water Resistance Testing (Adapted from ASTM D870)

Objective: To evaluate the ability of the ink marking to withstand immersion in water.

**Materials:**

- Marked substrates
- Beaker or container
- Deionized water
- Constant temperature water bath (optional)

**Procedure:**

- Prepare marked samples and allow them to fully cure.
- Immerse the marked portion of the substrate in a beaker of deionized water at a specified temperature (e.g., 25°C or 37°C) for a defined period (e.g., 24 hours).[\[9\]](#)[\[10\]](#)
- After immersion, remove the samples and gently blot them dry with a soft cloth.
- Visually inspect the markings for any signs of degradation, such as fading, peeling, or smudging.
- For a quantitative assessment, the percentage of ink removal can be estimated visually or measured using image analysis software.

**Data Presentation:**

Ink Formulation	Substrate	Immersion Time (hours)	Immersion Temperature (°C)	% Ink Removal (Visual Estimation)	Observations
Water-Based Nigrosine Ink	Glass	24	25	Substrate/Formulation Dependent	e.g., <5% removal, slight softening.
Solvent-Based Nigrosine Ink	Polypropylene	24	25	Substrate/Formulation Dependent	e.g., No observable removal or degradation.

## Chemical Resistance Testing (Adapted from ISO 2836)

Objective: To assess the resistance of the ink marking to common laboratory solvents.

Materials:

- Marked substrates
- Test solvents (e.g., 70% Ethanol, Isopropanol, Acetone, Xylene)
- Cotton swabs or lint-free wipes
- Timer

Procedure:

- Prepare marked samples and allow them to fully cure.
- Saturate a cotton swab with the test solvent.
- Gently rub the marked area with the saturated swab for a specified number of strokes (e.g., 10 double rubs) with consistent pressure.[\[2\]](#)[\[4\]](#)[\[11\]](#)
- Visually inspect the marking for any signs of removal, smearing, or fading.



- Assess the degree of color transfer to the cotton swab.

Data Presentation:

Ink Formulation	Substrate	Test Solvent	% Ink Removal (Visual Estimation)	Observations
Water-Based Nigrosine Ink	Glass	70% Ethanol	Substrate/Formulation Dependent	e.g., 10-15% removal, slight smearing.
Solvent-Based Nigrosine Ink	Polypropylene	70% Ethanol	Substrate/Formulation Dependent	e.g., <5% removal, no smearing.
Solvent-Based Nigrosine Ink	Polypropylene	Xylene	Substrate/Formulation Dependent	e.g., 20-30% removal, significant smearing.

## Adhesion Testing (Adapted from ASTM D3359 - Test Method B)

Objective: To evaluate the adhesion of the ink marking to the substrate.

Materials:

- Marked substrates
- Cross-hatch cutting tool with multiple blades
- Pressure-sensitive tape (as specified in ASTM D3359)
- Soft brush

Procedure:

- Ensure the ink marking is fully cured.

- Using the cross-hatch cutter, make a grid of six cuts by six cuts through the ink film to the substrate.
- Gently brush the area to remove any detached flakes of ink.
- Apply the pressure-sensitive tape over the grid and smooth it down firmly.
- Within 90 seconds, rapidly pull the tape off at a 180-degree angle.[\[12\]](#)
- Inspect the grid area for the removal of ink and classify the adhesion according to the ASTM D3359 scale (5B to 0B).[\[13\]](#)

Data Presentation:

Ink Formulation	Substrate	ASTM D3359 Adhesion Rating	Description of Result
Water-Based Nigrosine Ink	Glass	Substrate/Formulation Dependent	e.g., 4B: Small flakes of the coating are detached at intersections.
Solvent-Based Nigrosine Ink	Polypropylene	Substrate/Formulation Dependent	e.g., 5B: The edges of the cuts are completely smooth; none of the squares of the lattice is detached.

## Viscosity Measurement

Objective: To determine the flow characteristics of the ink formulation.

Materials:

- Nigrosine-based ink formulation
- Rotational viscometer or flow cup (e.g., Zahn cup)

- Constant temperature bath

#### Procedure:

- Bring the ink sample to a specified temperature (e.g., 25°C).
- If using a rotational viscometer, select the appropriate spindle and rotational speed. Measure the viscosity in centipoise (cP).
- If using a flow cup, measure the time it takes for the ink to flow through the orifice.

#### Data Presentation:

Ink Formulation	Temperature (°C)	Viscosity (cP)	Measurement Method
Water-Based Nigrosine Ink (for inkjet)	25	8 - 20	Rotational Viscometer
Solvent-Based Nigrosine Ink (for marker)	25	3 - 10	Rotational Viscometer

## Drying Time Determination

Objective: To measure the time required for the ink to become touch-dry.

#### Materials:

- Nigrosine-based ink formulation
- Substrate
- Applicator (e.g., marker, pipette)
- Timer
- Cotton ball or lint-free paper

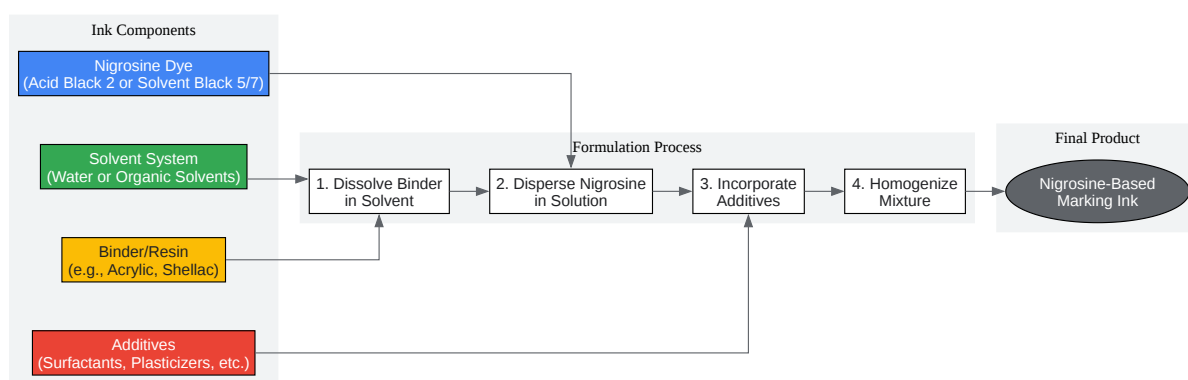
## Procedure:

- Apply a consistent mark of the ink onto the substrate.
- Start the timer immediately.
- At regular intervals (e.g., every 5-10 seconds), gently touch the ink mark with a fresh piece of cotton or lint-free paper with light pressure.
- The drying time is the point at which the ink no longer transfers to the testing material.[\[14\]](#)  
[\[15\]](#)

## Data Presentation:

Ink Formulation	Substrate	Ambient Temperature (°C)	Ambient Humidity (%)	Drying Time (seconds)
Water-Based Nigrosine Ink	Glass	25	50	Substrate/Formulation Dependent
Solvent-Based Nigrosine Ink	Polypropylene	25	50	~10 - 180

## Visualizations



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### *Ink Formulation Workflow*



```
graph TD; A[Nigrosine Dye] --> B["Ink Formulation<br/>(Binder, Solvent, Additives)"]; B --> C["Marking Performance"]; B --> D[Legibility]; B --> E[Durability]; B --> F[Permanence]; subgraph KPM [Key Performance Metrics]; D; E; F; end
```

The diagram illustrates the relationship between ink formulation and marking performance. It starts with a blue box labeled "Nigrosine Dye" at the top left. A solid arrow points down to a yellow box labeled "Ink Formulation (Binder, Solvent, Additives)". From this yellow box, a solid arrow points down to a green oval labeled "Marking Performance". Additionally, three dashed arrows point from the yellow box to three white rectangular boxes labeled "Legibility", "Durability", and "Permanence". These three boxes are grouped within a light gray shaded area labeled "Key Performance Metrics".

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### Nigrosine Properties Relationship

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